

Application Notes and Protocols for Sodium Naphthionate in Paper Dyeing

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Compound of Interest

Compound Name: Sodium naphthionate

Cat. No.: B093542

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These application notes provide a comprehensive overview of the use of **sodium naphthionate** as a key intermediate in the synthesis of azo dyes for paper dyeing applications. Detailed protocols for dye synthesis and paper coloration are provided, along with quantitative data on the performance of a representative dye.

Introduction

Sodium naphthionate (sodium 4-amino-1-naphthalenesulfonate) is a crucial aromatic amine salt derived from naphthalene.^[1] It serves as a primary intermediate in the manufacturing of a wide range of azo dyes, which are extensively used in the textile, leather, and paper industries. ^[1] In paper dyeing, azo dyes derived from **sodium naphthionate** are valued for their ability to produce vibrant, long-lasting colors with strong adhesion to cellulosic fibers, ensuring a high-quality and visually appealing product. The presence of the sulfonate group imparts water solubility to the dye molecules, facilitating a uniform and even dyeing process.^[1]

This document outlines the synthesis of a common direct dye using a naphthionate-related precursor and its subsequent application in paper dyeing, providing researchers with the foundational methodology for their own investigations.

Chemical and Physical Properties of Sodium Naphthionate

Property	Value	Reference
CAS Number	130-13-2	
Molecular Formula	C ₁₀ H ₈ NNaO ₃ S	
Molecular Weight	245.23 g/mol	
Appearance	White to light yellow crystalline powder	
Solubility	Freely soluble in water	[1]

Experimental Protocols

Synthesis of a Representative Azo Dye: C.I. Direct Red 23

C.I. Direct Red 23 is a commercially significant disazo direct dye that utilizes a derivative of naphthionic acid in its synthesis. The following protocol is a representative procedure for the synthesis of such a dye.

Materials:

- Aniline
- N-(4-aminophenyl)acetamide
- N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl), concentrated
- Sodium carbonate (Na₂CO₃)
- Ice
- Distilled water

- Beakers
- Stirring rods
- Filtration apparatus

Procedure:

- Diazotization of Anilines:
 - Separately dissolve aniline and N-(4-aminophenyl)acetamide in dilute hydrochloric acid.
 - Cool the solutions to 0-5°C in an ice bath.
 - Slowly add a cold aqueous solution of sodium nitrite to each aniline solution with constant stirring to form the respective diazonium salts. Maintain the temperature below 5°C.
- Coupling Reaction:
 - Prepare an alkaline solution of N,N'-bis(4-hydroxy-2-sulfonaphthalene-7-yl)urea by dissolving it in an aqueous solution of sodium carbonate.
 - Cool the coupling component solution to 0-5°C.
 - Slowly add the two diazonium salt solutions to the coupling component solution with vigorous stirring.
 - Maintain a slightly alkaline pH throughout the coupling reaction by adding sodium carbonate solution as needed.
 - Continue stirring for 1-2 hours in the ice bath to ensure complete reaction.
- Isolation and Purification:
 - The dye will precipitate out of the solution.
 - Isolate the dye by vacuum filtration.
 - Wash the filter cake with a cold, saturated sodium chloride solution to remove impurities.

- Dry the synthesized dye in an oven at a controlled temperature.

Paper Dyeing Protocol

This protocol describes a typical laboratory procedure for dyeing paper sheets with a direct dye such as the one synthesized above.

Materials:

- Synthesized C.I. Direct Red 23
- Unsized, absorbent paper sheets (e.g., filter paper or watercolor paper)
- Sodium chloride (NaCl) or sodium sulfate (Na_2SO_4) as an electrolyte
- Sodium carbonate (Na_2CO_3) or acetic acid to adjust pH
- Beakers or dyeing trays
- Stirring rods
- Graduated cylinders
- Hot plate or water bath
- Blotting paper
- Drying oven or air-drying rack

Procedure:

- Dye Bath Preparation:
 - Prepare a stock solution of the synthesized dye (e.g., 1 g/L in distilled water).
 - In a beaker or dyeing tray, prepare the dyebath by diluting the stock solution to the desired concentration (e.g., 0.1% on weight of fiber).

- Add an electrolyte, such as sodium chloride, to the dyebath (e.g., 10 g/L). The electrolyte helps to promote dye uptake by the cellulosic fibers.[1]
- Adjust the pH of the dyebath. For many direct dyes on cellulosic fibers, a slightly alkaline pH (around 8.0) can improve dye uptake.[2] Use sodium carbonate to increase the pH or acetic acid to decrease it.
- Dyeing Process:
 - Immerse the paper sheets into the prepared dyebath.
 - Heat the dyebath to a specific temperature (e.g., 80-95°C) and maintain this temperature for a set duration (e.g., 30-60 minutes), with occasional gentle agitation.[3]
 - The affinity of the dye for the cellulose fibers is highest at elevated temperatures.[3]
- Rinsing and Drying:
 - After the dyeing period, remove the paper sheets from the dyebath.
 - Rinse the dyed paper sheets thoroughly with cold running water until the rinse water is clear to remove any unfixed dye.
 - Place the rinsed sheets between two pieces of blotting paper to remove excess water.
 - Dry the dyed paper sheets either by air-drying on a rack or in an oven at a moderate temperature.

Quantitative Data

The following tables present performance data for C.I. Direct Red 23, a representative dye structurally related to **sodium naphthionate** derivatives, when applied to cellulosic materials.

Color Fastness Properties of C.I. Direct Red 23

Fastness Property	Test Method	Rating (1-5 Scale)
Light Fastness	ISO 105-B02	2-3
Wash Fastness (Staining)	ISO 105-C06	2
Wash Fastness (Color Change)	ISO 105-C06	2
Rubbing Fastness (Dry)	ISO 105-X12	3
Rubbing Fastness (Wet)	ISO 105-X12	2

Data sourced from a technical data sheet for C.I. Direct Red 23.[3] The ratings are on a scale of 1 to 5, where 5 represents the best fastness.

Effect of pH on Dye Uptake

pH of Dyebath	Relative Dye Uptake (%)
4.0	Lower
7.0	Moderate
8.0	Optimal
10.0	Decreased

This data is generalized from studies on direct dyeing of cellulosic fibers, which indicate that dye uptake increases with pH up to an optimal point (around pH 8.0), after which it may decrease due to increased negative charges on the cellulose surface leading to repulsion.[2]

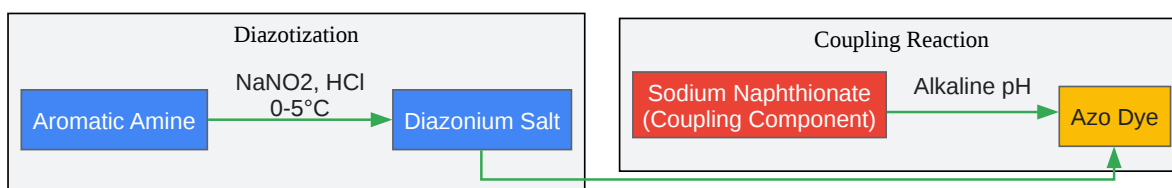
Effect of Electrolyte Concentration on Dye Uptake

Electrolyte (NaCl) Concentration	Relative Dye Uptake
0 g/L	Low
4 g/L	Increased
10 g/L	High

Electrolytes like sodium chloride are added to the dyebath to neutralize the negative surface charge of cellulose fibers in water, which would otherwise repel the anionic dye molecules, thus promoting dye adsorption.[1]

Visualizations

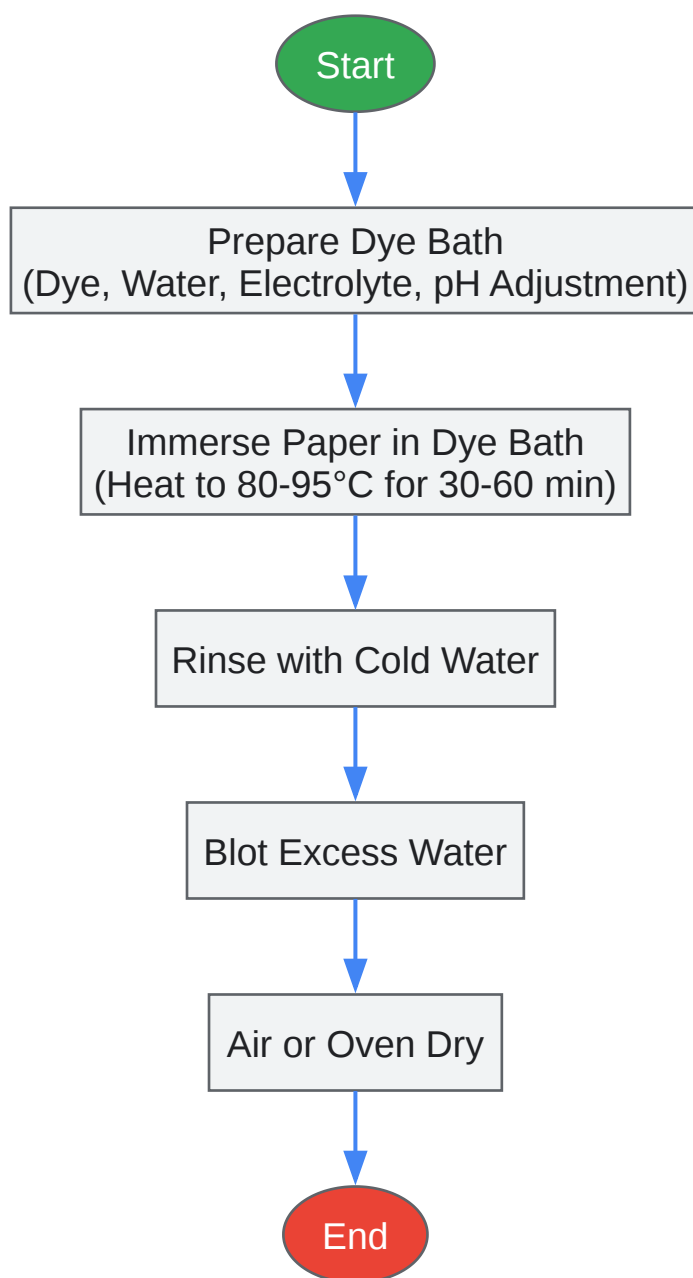
Chemical Reaction Pathway for Azo Dye Synthesis



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Caption: Synthesis of an azo dye from an aromatic amine and **sodium naphthionate**.

Experimental Workflow for Paper Dyeing



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